

Technical Support Center: Optimizing ADOS Administration for Telehealth

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: ADOS

Cat. No.: B8022684

[Get Quote](#)

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals utilizing the Autism Diagnostic Observation Schedule (**ADOS**) in a telehealth context.

Disclaimer

The standard administration of the Autism Diagnostic Observation Schedule, Second Edition (**ADOS-2**) requires an in-person assessment by a trained examiner.^[1] Western Psychological Services (WPS), the publisher of the **ADOS-2**, states that remote administration is not considered a valid method for obtaining standardized scores.^[1] Any modifications to the standard procedures may impact the validity of the results.^[1] The information provided here is for research and informational purposes, drawing from studies that have explored the feasibility and reliability of remote **ADOS** administration. An alternative measure designed for telehealth, the Brief Observation of Symptoms of Autism (BOSA), is also discussed.^[1]

Troubleshooting Guides

This section provides solutions to common issues encountered during the remote administration of observational assessments like the **ADOS**.

Audio and Video Issues

Question: What should I do if the audio or video quality is poor during a session?

Answer: Poor audio-visual quality can significantly impact the reliability of the assessment.

Follow these steps to troubleshoot:

- Check Internet Connection: A stable, high-speed internet connection is crucial. Wired ethernet connections are generally more reliable than Wi-Fi.[2]
- Minimize Bandwidth Usage: Close any unnecessary applications on all devices connected to the network to free up bandwidth.
- Optimize Video Platform Settings: Ensure the telehealth platform is updated to the latest version. Within the platform's settings, select the correct camera and microphone.
- Hardware Check:
 - Microphone: If you hear an echo, the issue may be on the participant's end. Advise them to use headphones.[2] Ensure the correct microphone is selected in the system and platform settings.
 - Camera: Ensure the camera is positioned to provide a clear, well-lit view of the participant's face and upper body. Good lighting is essential; avoid backlighting.
- System Restart: If problems persist, a simple restart of the computer and router can often resolve connectivity issues.

Question: How can I prevent and troubleshoot audio feedback or echo?

Answer: Audio feedback or echo is a common issue in telehealth sessions.

- Proactive Measures: Instruct all participants (examiner, facilitator, and individual being assessed) to use headphones with a built-in microphone. This is the most effective way to prevent echo.
- Troubleshooting Steps:
 - If an echo occurs, first identify the source. If you can hear your own voice echoed, the issue is likely on the other end.
 - Ask the other participants to mute their microphones one at a time to isolate the source.

- The participant causing the echo should lower their speaker volume or switch to headphones.
- Ensure that there are no other open applications that might be using the microphone.

Participant Engagement and Attention

Question: How can I maintain the engagement of a participant during a remote assessment?

Answer: Maintaining engagement is critical for a valid assessment.

- Preparation is Key: Before the session, have a facilitator (e.g., a parent or on-site technician) prepare the environment to be free of distractions.[3] All necessary materials should be ready and within reach.
- Establish Rapport: Begin the session with a brief, informal chat to build rapport and help the participant feel comfortable with the technology.
- Clear Instructions: Provide clear and concise instructions to both the participant and the facilitator.
- Use of a Facilitator: A trained facilitator on-site is crucial for many **ADOS** modules to help manage materials, redirect the participant's attention, and assist with technical issues.
- Breaks: Be prepared to take short breaks if the participant becomes fatigued or overwhelmed.

Question: What is the role of an on-site facilitator and how should they be prepared?

Answer: An on-site facilitator is essential for the smooth execution of a remote **ADOS** assessment, particularly for modules requiring interaction with physical materials.

- Responsibilities:
 - Setting up the technology (computer, camera, microphone).
 - Managing and presenting assessment materials as directed by the remote examiner.

- Assisting the participant with technical difficulties.
- Redirecting the participant's attention when necessary.
- Ensuring the physical environment remains free of distractions.
- Preparation:
 - Provide the facilitator with a detailed checklist of all required materials and technology.
 - Conduct a pre-assessment technical check with the facilitator to ensure all equipment is working correctly and they are comfortable with the telehealth platform.
 - Clearly explain their role and the importance of following the examiner's instructions precisely to maintain standardization.

Frequently Asked Questions (FAQs)

This section addresses common questions from researchers regarding the telehealth administration of the **ADOS**.

Question: Is it possible to validly administer the **ADOS-2** remotely?

Answer: The publisher of the **ADOS-2**, WPS, states that the **ADOS-2** cannot be validly administered remotely to produce a quantitative score.^[1] The standardized administration requires close, in-person contact and interaction with shared materials.^[1] However, some research has explored the feasibility and reliability of remote administration, particularly for Module 4, with some promising results for qualitative observations. Any deviation from standard administration should be thoroughly documented in research reports.^[1]

Question: What is the Brief Observation of Symptoms of Autism (BOSA) and how does it differ from the **ADOS**?

Answer: The BOSA is an alternative assessment developed to be administered remotely via telehealth.^[4] It is a 12-14 minute observation of an individual interacting with a caregiver or therapist using a standardized set of materials.^[4] A clinician trained in the **ADOS-2** can then observe this interaction (live or recorded) and use it to complete many of the **ADOS-2** codes.^[1]

[4] While not a direct replacement for the **ADOS-2**, it provides a structured way to gather observational data in a telehealth setting.

Question: What are the key findings on the reliability of remote **ADOS** administration?

Answer: Research on remote **ADOS** administration has primarily focused on Module 4. A key study by Schutte and colleagues (2015) found substantial agreement between remote and in-person administrations of the **ADOS** Module 4.[2][5]

Metric	Intraclass Correlation Coefficient (ICC)	Agreement Level
ADOS Classification	0.92	Substantial
Communication Domain Score	0.98	Good
Social Interaction Domain Score	0.92	Good
Communication + Social Interaction Total	0.96	Good
Stereotyped Behaviors and Restricted Interests	0.70	Moderate
Source: Schutte et al., 2015[2]		

Question: What are the essential technology and environmental requirements for a remote **ADOS** session?

Answer: A successful remote **ADOS** session requires careful preparation of both technology and the physical environment.

Category	Requirement	Details
Technology	High-speed, reliable internet	Wired ethernet connection is recommended.[2]
Computer or laptop with a webcam and microphone	An external webcam and microphone may provide better quality.	
Secure, HIPAA-compliant telehealth platform	Ensure the platform allows for screen sharing and high-quality video.	
Headphones with a microphone	For all participants to prevent audio feedback.[2]	
Environment	Quiet, private, and well-lit room	Minimize background noise and distractions.[3]
Neutral background	Avoid distracting personal items in the camera's view.	
All assessment materials readily accessible	Organized and out of the participant's view until needed.	
Sources: Behavior Frontiers, ACES, Lee et al., 2015[2][5][6]		

Experimental Protocols

Protocol for Remote Administration of ADOS Module 4 (Adapted from Schutte et al., 2015)

This protocol describes a method for the remote administration of the **ADOS** Module 4, designed for verbally fluent adolescents and adults.

1. Participant and Facilitator Preparation:

- Participants are screened for inclusion criteria (e.g., age, verbal fluency).
- An on-site facilitator is identified and trained on their role.

- A pre-session technology check is conducted with the participant and facilitator to ensure all equipment is functioning correctly.

2. Technology and Environment Setup:

- A secure, high-quality videoconferencing platform is used.
- The remote examiner uses a dual-monitor setup to view the participant and the **ADOS-2** protocol simultaneously.
- The participant's camera is positioned to capture their face, hands, and upper body.
- The on-site facilitator ensures the room is quiet, private, and free of distractions.

3. Materials Management:

- A duplicate set of non-copyrighted **ADOS-2** materials is sent to the participant's location.
- For visual stimuli that cannot be duplicated (e.g., storybook), the examiner uses the screen-sharing feature of the videoconferencing platform.

4. Administration Procedure:

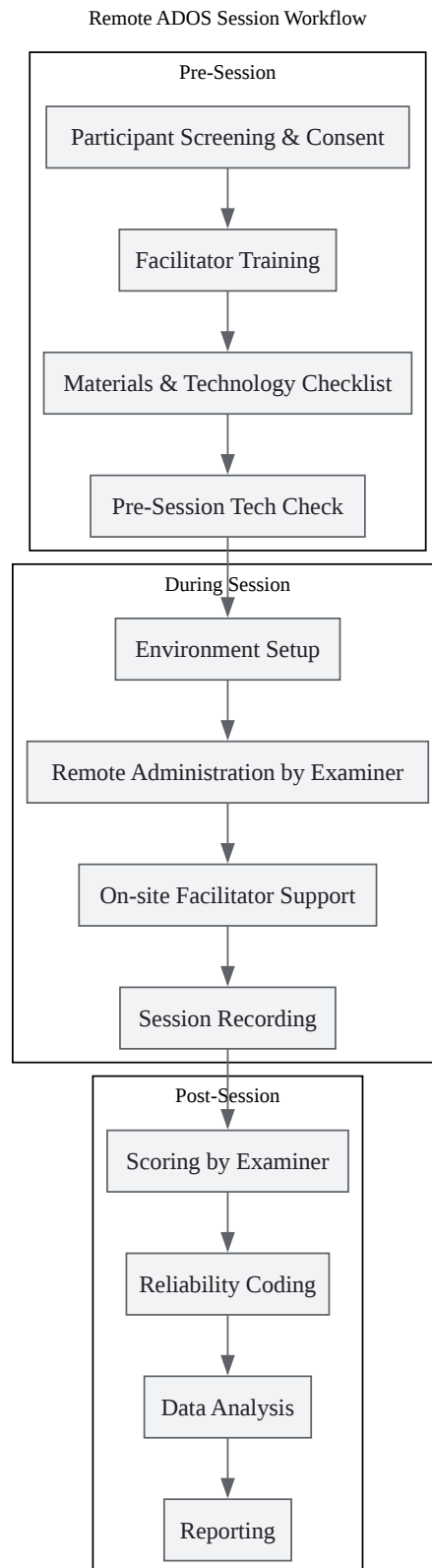
- The remote examiner follows the standardized administration guidelines of the **ADOS-2** Module 4 as closely as possible.
- The on-site facilitator presents and removes materials as directed by the examiner.
- The entire session is recorded for later review and scoring.

5. Scoring and Data Analysis:

- The remote examiner scores the **ADOS-2** based on the live observation and video recording.
- Reliability is assessed by having a second independent and reliable coder score a subset of the recordings.

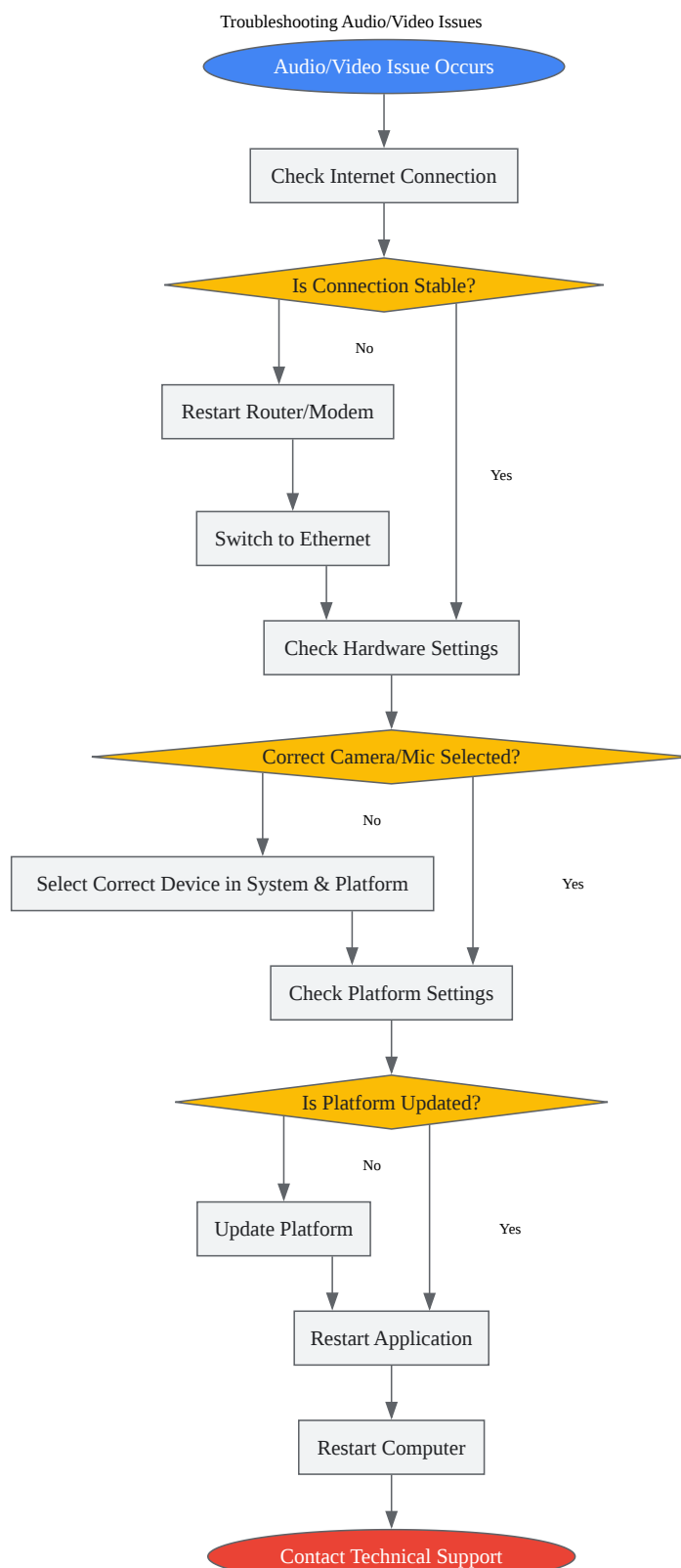
Visualizations

Below are diagrams illustrating key workflows and logical relationships in telehealth **ADOS** administration.



[Click to download full resolution via product page](#)

Caption: Workflow for a remote **ADOS** session.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. pages.wpspublish.com [pages.wpspublish.com]
- 2. Usability and Reliability of a Remotely Administered Adult Autism Assessment, the Autism Diagnostic Observation Schedule (ADOS) Module 4 - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 3. researchgate.net [researchgate.net]
- 4. Online Adult Autism Therapy and Testing Services | Prosper Health [prosperhealth.io]
- 5. researchgate.net [researchgate.net]
- 6. apps.dtic.mil [apps.dtic.mil]
- To cite this document: BenchChem. [Technical Support Center: Optimizing ADOS Administration for Telehealth]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b8022684#optimizing-ados-administration-for-telehealth>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com